

Personal protective equipment for handling (R)-Propranolol-d7

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Compound of Interest

Compound Name: (R)-Propranolol-d7

Cat. No.: B15141915

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Essential Safety and Handling Guide for (R)-Propranolol-d7

For researchers, scientists, and drug development professionals, the safe and effective handling of chemical compounds is paramount. This guide provides immediate, essential safety and logistical information for **(R)-Propranolol-d7**, a deuterated analog of propranolol. Adherence to these procedures is critical for ensuring laboratory safety and maintaining the integrity of your research.

Hazard Identification and Personal Protective Equipment

(R)-Propranolol-d7, like its non-deuterated counterpart, is a pharmacologically active substance and should be handled with care. It is classified as harmful if swallowed and may cause harm to the unborn child.^{[1][2]} Therefore, appropriate personal protective equipment (PPE) is mandatory to minimize exposure.

Recommended Personal Protective Equipment (PPE):

Protection Type	Specification	Rationale
Hand Protection	Nitrile, neoprene, or PVC gloves.[3] Consider double gloving.[4]	Prevents skin contact and absorption.
Eye Protection	Safety glasses with side shields or chemical safety goggles.[1][3][5]	Protects eyes from splashes and airborne particles.
Skin and Body	Laboratory coat.[6] For bulk handling, impervious protective clothing is recommended.[1]	Minimizes skin exposure to the compound.
Respiratory	Use in a well-ventilated area.[5][7] If dust is generated, an appropriate respirator should be worn.[1]	Prevents inhalation of the compound, which can be harmful.[2][7]

Quantitative Data Summary

The following table summarizes key quantitative data for **(R)-Propranolol-d7** and its non-deuterated form. This information is crucial for experimental planning and safety assessments.

Property	Value	Reference
Molecular Formula	C ₁₆ H ₁₄ D ₇ NO ₂	[7]
Molecular Weight	266.4 g/mol	[8]
CAS Number	344298-99-3	[2][7]
Physical State	Solid	[7][8]
Appearance	White to off-white solid	[7]
Melting Point	90 - 92 °C	[7]
Water Solubility	62 mg/L	[7]
Storage Temperature	Room temperature (20-25°C) [3] or -20°C for long-term storage of some forms.[9]	Protect from light.[3]
Stability	≥ 4 years under proper storage conditions.	[8]

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the necessary steps for safely handling **(R)-Propranolol-d7** in a laboratory setting.

1. Preparation and Engineering Controls:

- Ensure a well-ventilated work area, preferably a chemical fume hood, to minimize inhalation exposure.[5][7]
- Before handling, ensure all necessary PPE is readily available and in good condition.
- Prepare all necessary equipment, such as spatulas, weighing paper, and solvent-resistant containers, in the designated work area.

2. Weighing and Aliquoting:

- Handle the solid compound carefully to avoid generating dust.[1][7]

- Use a microbalance within a ventilated enclosure for accurate and safe weighing.
- If preparing solutions, add the solvent to the pre-weighed compound slowly to avoid splashing.

3. Dissolution and Use in Experiments:

- **(R)-Propranolol-d7** is soluble in DMF (50 mg/ml), DMSO (30 mg/ml), and Ethanol (30 mg/ml).^[8]
- Cap containers tightly after dissolution to prevent solvent evaporation and contamination.
- When using in experiments, clearly label all vessels containing the compound.

4. Post-Handling Procedures:

- Thoroughly wash hands and any exposed skin with soap and water after handling.^{[1][5]}
- Clean all equipment and the work area to remove any residual compound.

Disposal Plan

Proper disposal of **(R)-Propranolol-d7** and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

1. Waste Segregation:

- Segregate waste containing **(R)-Propranolol-d7** from other laboratory waste streams.
- This includes unused compounds, contaminated PPE (gloves, etc.), and empty containers.

2. Waste Collection and Labeling:

- Collect all solid and liquid waste in clearly labeled, sealed containers.
- The label should include the chemical name, "**(R)-Propranolol-d7**," and any associated hazard symbols.

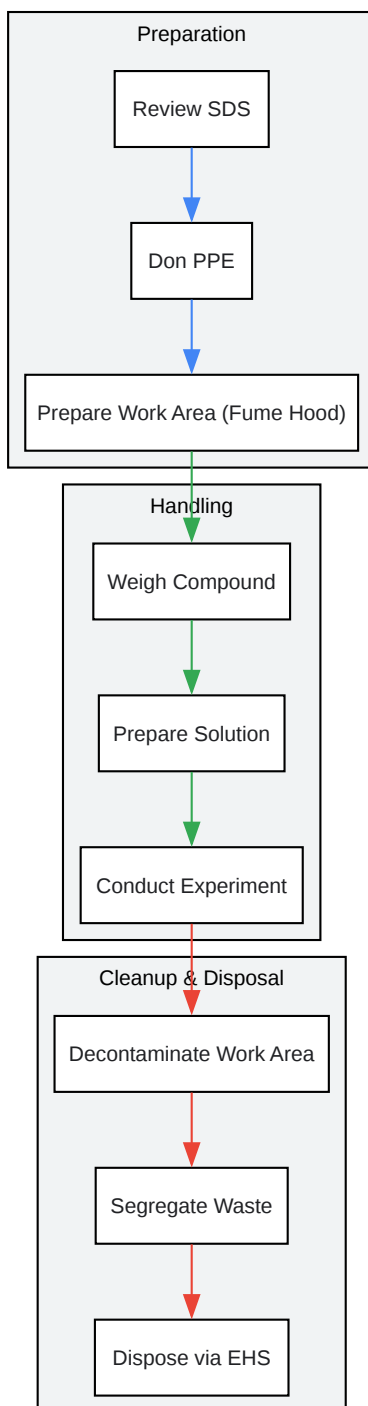
3. Disposal Method:

- Dispose of the chemical waste in accordance with all local, state, and federal regulations.^[1]
- Do not pour solutions down the drain or dispose of solid waste in the regular trash.^{[2][3]}
- Contact your institution's Environmental Health and Safety (EHS) office for specific disposal procedures.

Experimental Workflow and Safety Diagram

The following diagram illustrates the key stages of handling **(R)-Propranolol-d7**, emphasizing the integration of safety measures at each step.

Workflow for Safe Handling of (R)-Propranolol-d7

[Click to download full resolution via product page](#)Caption: Safe handling workflow for **(R)-Propranolol-d7**.

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